

# 3-Chlorobenzaldehyde: A Technical Guide to Hazards and Safety Precautions

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## Compound of Interest

Compound Name: 3-Chlorobenzaldehyde

Cat. No.: B042229

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the hazards, safety precautions, and toxicological profile of **3-Chlorobenzaldehyde** (CAS No. 587-04-2). The information is intended to support risk assessment and ensure safe handling in research and development settings.

## Chemical and Physical Properties

**3-Chlorobenzaldehyde** is a light yellow liquid that is insoluble in water.<sup>[1][2]</sup> It is a combustible liquid with a flash point of approximately 88°C (190.4°F).<sup>[3]</sup> Key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	587-04-2	[4]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> ClO	[4]
Molecular Weight	140.57 g/mol	[3]
Appearance	Light yellow liquid	[3]
Boiling Point	213-215 °C at 760 mmHg	[2]
Melting Point	9-12 °C	[3]
Density	1.241 g/mL at 25 °C	[3]
Flash Point	88 °C (190.4 °F) - closed cup	[3]
Solubility	Insoluble in water	[2]


## Hazard Identification and Classification

**3-Chlorobenzaldehyde** is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements based on aggregated notifications.[4]

Hazard Class	Hazard Statement	GHS Category
Skin Corrosion/Irritation	H315: Causes skin irritation	Category 2
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	Category 2
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation	Category 3

Signal Word: Warning

Hazard Pictogram:

alt text

## Toxicological Summary

### Acute Toxicity

No significant acute toxicological data has been identified in literature searches.[1] However, animal experiments suggest that accidental ingestion of less than 150 grams may be harmful or cause serious health damage.[1]

### Skin Irritation

**3-Chlorobenzaldehyde** is classified as a skin irritant (Category 2).[3][4] It can cause inflammation of the skin upon contact and may exacerbate pre-existing dermatitis.[1] Open cuts, abraded, or irritated skin should not be exposed to this material.[1]

### Eye Irritation

The substance is classified as causing serious eye irritation (Category 2).[3][4] An in vivo study on a rabbit indicated that **3-chlorobenzaldehyde** can cause irreversible effects on the eye.[5] Ocular instillation led to crimson-red conjunctivae, ocular discharge, and chemosis within an hour.[5] Minor corneal opacity developed the day after and persisted, leading to the humane euthanasia of the animal two days post-treatment.[5]

### Skin Sensitization

Some sources suggest that **3-chlorobenzaldehyde** may cause skin sensitization, leading to contact allergies such as eczema.[1] However, this is not a harmonized classification. Aldehydes as a chemical class are known to have the potential for skin sensitization, often through the formation of Schiff bases with skin proteins.[6]

### Respiratory Irritation

The material can cause respiratory irritation.[1][3] Long-term exposure to respiratory irritants may lead to airway diseases.[1]

## Experimental Protocols

### Eye Irritation/Corrosion: In Vivo Study (as per OECD Guideline 405)

The following methodology is based on the summary of an in vivo eye irritation study for **3-chlorobenzaldehyde** found in the ECHA registration dossier.[\[5\]](#)

- Test System: Albino rabbit.
- Procedure: A single dose of the test material was applied into the conjunctival sac of one eye. The other eye remained untreated and served as a control.
- Observation: The eyes were examined for ocular lesions at 1, 24, 48, and 72 hours after application. In the specific study for **3-chlorobenzaldehyde**, observations were made up to 4 hours post-treatment and on subsequent days.
- Evaluation: The severity of eye lesions (corneal opacity, iritis, conjunctival redness, and chemosis) is scored. The reversibility of the lesions is also assessed.
- Results from **3-Chlorobenzaldehyde** Study: The study noted the development of crimson-red conjunctivae, ocular discharge, and chemosis within an hour.[\[5\]](#) This intensified to a "beefy-red" appearance with chemosis obscuring part of the cornea within 4 hours.[\[5\]](#) Minor corneal opacity developed the day after and persisted. Due to the severity and lack of improvement, the animal was humanely euthanized two days after treatment, leading to the conclusion of irreversible effects on the eye.[\[5\]](#)

## Skin Irritation: Standard Protocol (OECD Guideline 404)

While a specific study for **3-chlorobenzaldehyde** was not found, the standard protocol for assessing skin irritation is as follows:

- Test System: Albino rabbit.
- Procedure: The test substance is applied to a small area of shaved skin (approximately 6 cm<sup>2</sup>) and covered with a gauze patch. The patch is held in place with non-irritating tape for a 4-hour exposure period.
- Observation: After patch removal, the skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours.

- Evaluation: The severity of erythema and edema is scored according to a standardized scale. The mean scores are used to classify the substance's irritation potential.

## Skin Sensitization: Local Lymph Node Assay (LLNA) (OECD Guideline 429)

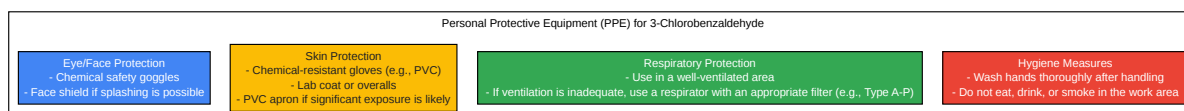
No LLNA data for **3-chlorobenzaldehyde** was found. The standard protocol for this assay is:

- Principle: The LLNA measures the proliferation of lymphocytes in the lymph nodes draining the site of application of a potential sensitizer. A stimulation index (SI) of three or more is indicative of sensitization potential.<sup>[7]</sup>
- Test System: Mice.
- Procedure: The test substance is applied to the dorsal surface of the ears for three consecutive days. On day five, a solution of <sup>3</sup>H-methyl thymidine is injected intravenously.
- Measurement: After a set time, the draining auricular lymph nodes are excised, and the incorporation of <sup>3</sup>H-methyl thymidine is measured by scintillation counting.
- Evaluation: The stimulation index (SI) is calculated as the ratio of proliferation in the test group to the proliferation in the vehicle control group. An SI  $\geq 3$  indicates that the substance is a potential skin sensitizer.

## Handling and Safety Precautions

### Personal Protective Equipment (PPE)

A comprehensive approach to PPE is essential when handling **3-chlorobenzaldehyde**.



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Figure 1: Recommended Personal Protective Equipment.

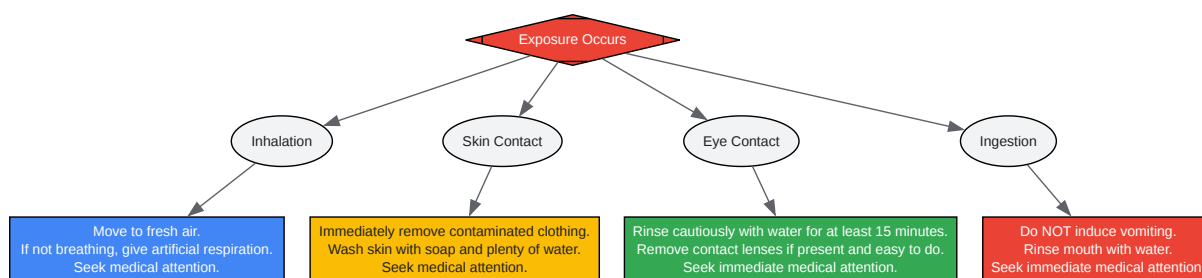
## Handling and Storage

- Handling: Avoid all personal contact, including inhalation of vapors.[1] Use only in a well-ventilated area, preferably in a chemical fume hood. Prevent the build-up of electrostatic charge and keep away from ignition sources.[8]
- Storage: Store in a cool, dry, well-ventilated area.[1] Keep containers tightly sealed and protected from physical damage.[1] Store away from incompatible materials such as oxidizing agents, bases, and strong reducing agents.[1]

## Emergency Procedures

### First Aid Measures

A logical workflow for first aid is crucial in the event of an exposure.



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Figure 2: First Aid Workflow for **3-Chlorobenzaldehyde** Exposure.

## Fire-Fighting Measures

- Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide.[3]

- Hazards from Combustion: Combustion may produce carbon oxides (CO, CO<sub>2</sub>), hydrogen chloride, and phosgene.[1] The substance may emit poisonous and corrosive fumes.[1]
- Fire-Fighter Protection: Wear full body protective clothing and self-contained breathing apparatus (SCBA).[1]

## Accidental Release Measures

- Minor Spills: Remove all ignition sources. Clean up spills immediately, using inert absorbent material.
- Major Spills: Evacuate personnel and move upwind. Alert emergency responders. Prevent the spill from entering drains.

## Stability and Reactivity

- Chemical Stability: The product is considered stable under normal conditions.[1]
- Incompatible Materials: Avoid contact with oxidizing agents, bases, and strong reducing agents.[1]
- Conditions to Avoid: Heat, flames, and sparks.[8]
- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products include carbon oxides and hydrogen chloride gas.[8]

## Environmental Fate

A study on the photoinduced degradation of chlorinated benzaldehydes in aqueous solutions using UV light ( $\lambda = 253.7 \text{ nm}$ ) showed that **3-chlorobenzaldehyde** degrades with a first-order reaction rate constant of  $3.90 \times 10^{-3} \text{ min}^{-1}$ . The decomposition involves homolytic cleavage, leading to the formation of chloride and formaldehyde.

This guide is intended for informational purposes and should be supplemented with a thorough review of the complete Safety Data Sheet (SDS) and other relevant safety literature before handling **3-Chlorobenzaldehyde**. Always perform a risk assessment specific to your experimental conditions.

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